

Introduction: The Versatility of Fused Pyrimidine Systems in Drug Discovery

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Compound of Interest

Compound Name: *Deoxyribosyl dihydropyrimido[4,5-c][1,2]oxazin-7-one*

Cat. No.: *B15583853*

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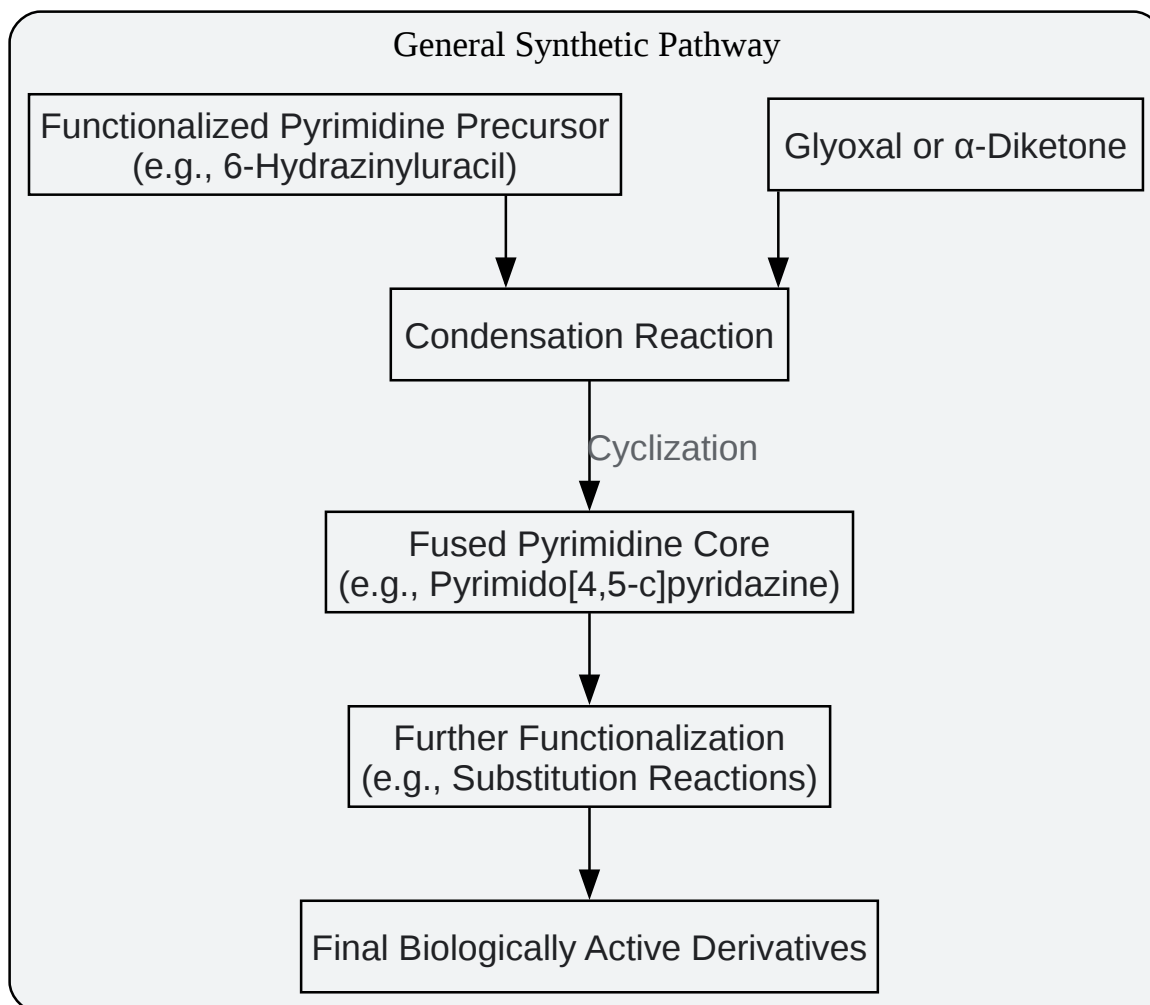
Fused pyrimidine ring systems represent a cornerstone in medicinal chemistry, forming the structural core of numerous biologically active molecules. Their unique electronic properties and rigid conformational structures make them privileged scaffolds for designing potent and selective ligands for a wide array of biological targets. While the specific dihydropyrimido[4,5-c]oxazin-7-one core is a niche area of study, a comprehensive analysis of its closely related structural analogues—including pyrimido[4,5-d]pyrimidines, pyrimido[4,5-c]pyridazines, and other related oxazine derivatives—provides a powerful predictive framework for its potential therapeutic applications. These related structures have demonstrated significant promise, exhibiting a broad spectrum of biological activities, most notably as anticancer, antimicrobial, and antiviral agents.^{[1][2]}

This guide synthesizes the current state of knowledge, focusing on the synthesis, multifaceted biological activities, structure-activity relationships (SAR), and mechanisms of action of these compounds. By providing detailed experimental protocols and mechanistic insights, this document serves as a technical resource for researchers and drug development professionals aiming to explore and harness the therapeutic potential of this chemical family.

Synthetic Strategies for Fused Pyrimidine Heterocycles

The construction of the fused pyrimidine core is a critical first step in the exploration of these derivatives. The methodologies employed are designed to be versatile, allowing for the introduction of diverse substituents to probe structure-activity relationships. A common and effective strategy involves building the fused ring system from a functionalized pyrimidine precursor.

One facile method for constructing a related 1,4-dihydro-2H-pyrimido[4,5-d][3][4]oxazin-2-one system begins with the commercially available 4,6-dichloro-2-(methylsulfanyl)pyrimidine (DCSMP).[3] This precursor is first lithiated and then reacted with various aldehydes to generate alcohol intermediates. Subsequent steps can be tailored to achieve the desired fused oxazine ring.[3] Similarly, pyrimido[4,5-c]pyridazine-5,7(1H,6H)-diones can be synthesized by reacting 6-(1-methylhydrazinyl) uracil with appropriate glyoxal monohydrates, a method that allows for the introduction of substituents at the 3-position of the pyridazine ring.[5]



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Caption: Generalized synthetic workflow for fused pyrimidine derivatives.

Key Biological Activities and Mechanisms of Action

The therapeutic potential of dihydropyrimido-oxazinone derivatives and their analogues is rooted in their ability to interact with a variety of key biological targets. The major areas of activity are detailed below.

Anticancer and Antiproliferative Activity

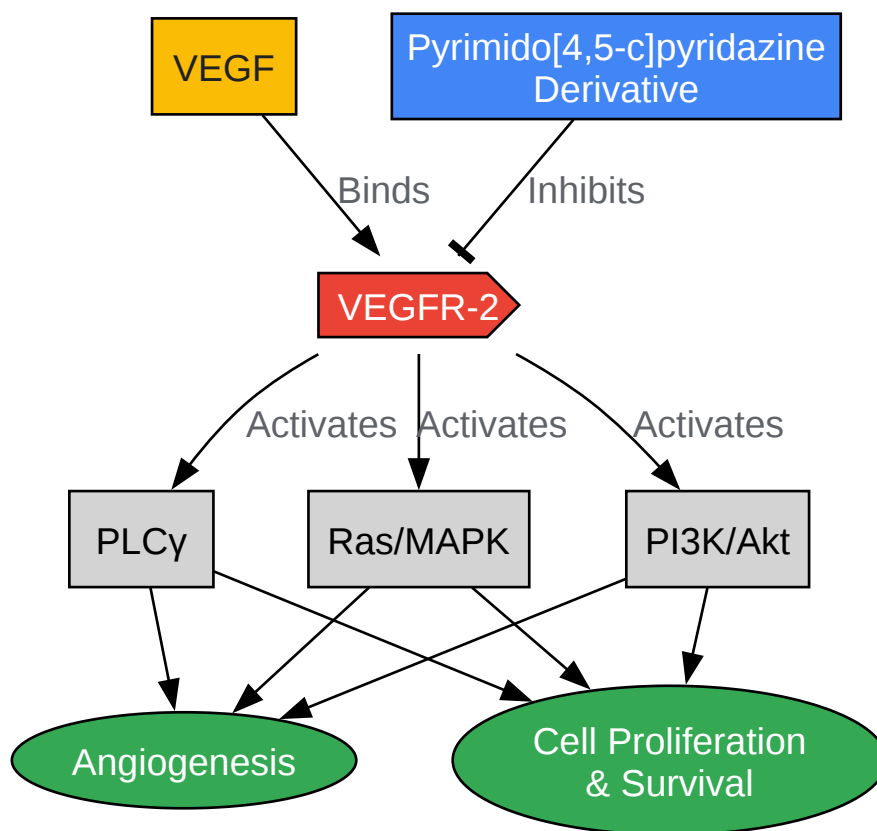
A significant body of research points to the potent anticancer properties of fused pyrimidine systems, which often act by inhibiting key enzymes involved in cancer cell proliferation and

survival.[6]

Mechanism of Action: Kinase Inhibition

Many pyrimidine-based heterocycles exert their anticancer effects by targeting receptor tyrosine kinases (RTKs), which are frequently dysregulated in various cancers.[6]

- **VEGFR-2 Inhibition:** Pyridazinone-based diarylurea derivatives have been developed as potent inhibitors of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2).[4] VEGFR-2 is a critical mediator of angiogenesis, the process by which tumors form new blood vessels to sustain their growth. By blocking the ATP-binding site of VEGFR-2, these compounds inhibit downstream signaling, leading to a reduction in tumor vascularization and growth. Gene expression analyses have shown that potent compounds in this class can upregulate pro-apoptotic genes like p53 and Bax while downregulating the anti-apoptotic gene Bcl-2, further contributing to their anticancer effect.[4]
- **CSF1R Inhibition:** 2-Oxo-3,4-dihydropyrimido[4,5-d]pyrimidines have been identified as potent and orally bioavailable inhibitors of Colony-Stimulating Factor 1 Receptor (CSF1R) kinase.[7] CSF1R is crucial for the survival and differentiation of macrophages, including tumor-associated macrophages (TAMs), which often promote tumor growth and metastasis. Inhibition of CSF1R can therefore remodel the tumor microenvironment to be less hospitable for cancer cells. The most promising compounds exhibit high selectivity for CSF1R over other structurally related kinases like EGFR.[7]



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Caption: Simplified VEGFR-2 signaling pathway and point of inhibition.

Quantitative Anticancer Data

The efficacy of these compounds is typically quantified by their half-maximal inhibitory concentration (IC₅₀) or growth inhibition percentage (GI%) against various cancer cell lines.

Compound Class	Target	Cancer Cell Line	Activity Metric	Reference
Pyridazinone Diarylureas	VEGFR-2	Melanoma, NSCLC	GI% > 60%	
Pyrimido[4,5- d]pyrimidines	CSF1R	-	IC ₅₀ = 3.0 nM	[7]
Pyrimido[4,5- d]pyrimidines	(Undisclosed)	Hematological Cancers	Effective	[1][2]
1,4- Dihydropyridines	(Undisclosed)	Sarcoma 180	Tumor Growth Inhibition	[8]

Antimicrobial Activity

The rise of antibiotic resistance has spurred the search for novel antimicrobial agents. Fused pyrimidine derivatives have emerged as a promising class of compounds targeting essential bacterial pathways.

Mechanism of Action: Dihydropteroate Synthase (DHPS) Inhibition

A key target for antimicrobial action is Dihydropteroate Synthase (DHPS), an enzyme essential for bacterial folate synthesis.[9][10] Since mammals obtain folate from their diet, DHPS is an ideal selective target. Pyrimido[4,5-c]pyridazine derivatives have been designed to bind to the pterin pocket of DHPS, which is distinct from the binding site of traditional sulfonamide antibiotics, making them effective against resistant strains.[9][10] Structure-based design has been employed to optimize the affinity of these inhibitors for the DHPS active site.[9]

Beyond DHPS inhibition, certain pyridazinone-based compounds have demonstrated broad-spectrum activity, with notable potency against Gram-positive bacteria like *Staphylococcus aureus* (including methicillin-resistant strains, MRSA) and fungi such as *Candida albicans*.[4]

Quantitative Antimicrobial Data

Antimicrobial potency is measured by the Minimum Inhibitory Concentration (MIC), the lowest concentration of a compound that prevents visible microbial growth.

Compound Class	Organism	MIC (µg/mL)	Reference
Pyridazinone Derivatives	Staphylococcus aureus	16	[4]
Pyridazinone Derivatives	Candida albicans	16	[4]
1,4-Dihydropyridine Derivatives	Mycobacteria	3.1 - 25	[8][11]
Pyrimido[4,5-b]quinolines	Various Bacteria/Fungi	Significant Activity	[12]

Antiviral Activity

Recent studies have highlighted the potential of fused pyrimidines as antiviral agents. Specifically, 4,7-disubstituted pyrimido[4,5-d]pyrimidines featuring cyclopropylamino and aminoindane moieties have shown remarkable efficacy against human coronavirus 229E (HCoV-229E), suggesting this scaffold is a valuable starting point for the development of novel anti-coronaviral drugs.[1][2]

Other Notable Biological Activities

- **Mutagenicity:** The deoxyribosyl derivative of dihydropyrimido[4,5-c][3][9]oxazin-7-one has been shown to be mutagenic in bacteria by inducing specific GC-to-AT transition mutations through replication errors.[13]
- **GPR119 Agonism:** Dihydropyrimido[5,4-b][1][3]oxazine derivatives have been optimized as potent agonists for G protein-coupled receptor 119 (GPR119), a promising target for treating type 2 diabetes. One compound demonstrated a significant glucose-lowering effect in an oral glucose tolerance test.[14]
- **Antidepressant Activity:** A pyrimido[4,5-d]pyrimidine derivative has been reported to have antidepressant properties, with its three-dimensional structure suggesting a possible binding interaction at presynaptic α -adrenergic receptor sites.[15]

Structure-Activity Relationship (SAR) Insights

Understanding how structural modifications impact biological activity is crucial for rational drug design.

- For DHPS Inhibition: In the pyrimido[4,5-c]pyridazine series, the removal of an N-methyl substitution from the ring system was shown to significantly increase inhibitory activity against DHPS.^[9] This suggests the methyl group caused an unfavorable interaction within the pterin binding pocket.
- For CSF1R Inhibition: Extensive SAR studies on 2-oxo-3,4-dihydropyrimido[4,5-d]pyrimidines revealed that specific substitutions at various positions on the fused ring system were critical for achieving high potency and selectivity.^[7]
- General Requirements: For the related 1,4-dihydropyridine series, key structural features for optimal activity include the presence of ester groups at the 3- and 5-positions and an aryl group at the 4-position of the dihydropyridine ring.^[16]

Experimental Protocols

To ensure scientific rigor and reproducibility, standardized experimental procedures are essential. The following are representative protocols for evaluating the key biological activities discussed.

Protocol 1: In Vitro Antimicrobial Susceptibility Testing (Broth Microdilution)

This protocol determines the Minimum Inhibitory Concentration (MIC) of a compound against a specific bacterial strain.

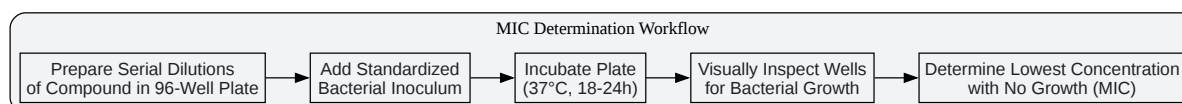
Materials:

- 96-well microtiter plates
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Bacterial inoculum standardized to 5×10^5 CFU/mL
- Test compounds dissolved in DMSO

- Positive control antibiotic (e.g., Gentamicin)
- Negative control (broth only) and vehicle control (broth + DMSO)

Procedure:

- Compound Dilution: Prepare a 2-fold serial dilution of the test compounds in CAMHB directly in the 96-well plate. The final volume in each well should be 50 μ L.
- Inoculation: Add 50 μ L of the standardized bacterial inoculum to each well, bringing the final volume to 100 μ L.
- Controls: Include wells for a positive control (bacteria + standard antibiotic), a negative control (broth only), and a vehicle control (bacteria + highest concentration of DMSO used).
- Incubation: Cover the plate and incubate at 37°C for 18-24 hours.
- Reading Results: The MIC is defined as the lowest concentration of the compound at which there is no visible growth (i.e., the well is clear).



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Caption: Workflow for the Broth Microdilution MIC Assay.

Protocol 2: In Vitro Kinase Inhibition Assay (e.g., for VEGFR-2)

This protocol measures the ability of a compound to inhibit the activity of a specific kinase.

Materials:

- Recombinant human VEGFR-2 kinase
- Kinase buffer
- ATP and a suitable peptide substrate (e.g., a poly-Glu-Tyr peptide)
- Test compounds dissolved in DMSO
- ADP-Glo™ Kinase Assay kit (Promega) or similar detection system
- White, opaque 384-well plates

Procedure:

- **Reaction Setup:** To each well, add the kinase buffer, the test compound at various concentrations, and the recombinant VEGFR-2 enzyme. Allow to incubate for 10-15 minutes at room temperature to permit compound binding.
- **Initiate Reaction:** Add a mixture of the peptide substrate and ATP to each well to start the kinase reaction.
- **Incubation:** Incubate the plate at 30°C for 1 hour.
- **Detect Activity:** Stop the reaction and measure the amount of ATP remaining (or ADP produced) using the ADP-Glo™ system. This involves adding ADP-Glo™ Reagent to deplete unused ATP, followed by adding Kinase Detection Reagent to convert ADP to ATP and measure the newly synthesized ATP via a luciferase reaction.
- **Data Analysis:** Luminescence is measured on a plate reader. The data is normalized to controls (0% inhibition with DMSO, 100% inhibition with no enzyme). The IC₅₀ value is calculated by fitting the concentration-response data to a four-parameter logistic curve.

Conclusion and Future Directions

The dihydropyrimido[4,5-c]oxazin-7-one scaffold and its structural relatives represent a highly versatile and promising class of heterocyclic compounds with a rich pharmacology. The breadth of their biological activities—spanning anticancer, antimicrobial, and antiviral applications—underscores their value as templates for drug discovery. The demonstrated ability to inhibit

critical therapeutic targets such as VEGFR-2, CSF1R, and DHPS provides a solid mechanistic foundation for their continued development.

Future research should focus on several key areas:

- **Lead Optimization:** Promising compounds identified in initial screenings should be subjected to medicinal chemistry campaigns to improve potency, selectivity, and ADME (absorption, distribution, metabolism, and excretion) properties.
- **Mechanism Deconvolution:** For compounds with interesting phenotypes but unknown targets, further studies are needed to elucidate their precise mechanisms of action.
- **Exploration of New Therapeutic Areas:** Given the diverse activities observed, these scaffolds should be screened against a wider range of biological targets to uncover novel therapeutic opportunities.

By integrating rational design, robust biological evaluation, and detailed mechanistic studies, the full therapeutic potential of this important chemical family can be realized.

References

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